Technical Guide: Physicochemical Properties of Pure Thymonin

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Thymonin*
CAS No.:	*76844-67-2*
Cat. No.:	*B152083*

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Abstract

This document provides a detailed overview of the core physicochemical properties of **Thymonin** (CAS: 76844-67-2), a naturally occurring flavonoid. **Thymonin**, also known as Mucroflavone B or Majoranin, is a trimethoxyflavone found in plants such as Thymus vulgaris.[1] This guide consolidates available data on its chemical identity, structural properties, and key physicochemical parameters. Furthermore, it details its recently identified biological activity as an agonist for the G protein-coupled receptor 35 (GPR35) and outlines the associated signaling pathways and the experimental workflow for its characterization. All quantitative data are presented in structured tables, and relevant experimental protocols are described to support reproducibility and further investigation in a research and drug development context.

Chemical Identity and Structure

Thymonin is a flavonoid, a class of polyphenolic secondary metabolites found in plants.[2] Its specific chemical structure is 5,6-dihydroxy-2-(4-hydroxy-3-methoxyphenyl)-7,8-dimethoxychromen-4-one.[2]

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Identifier	Value	Source
IUPAC Name	5,6-dihydroxy-2-(4-hydroxy-3-methoxyphenyl)-7,8-dimethoxychromen-4-one	[1][3]
Synonyms	Mucroflavone B, Majoranin, 5,6,4'-Trihydroxy-7,8,3'-trimethoxyflavone	[1][3]
CAS Number	76844-67-2	[2][3]
PubChem CID	442662	[1]
Molecular Formula	$C_{18}H_{16}O_8$	[1][2][3]
Molecular Weight	360.3 g/mol	[1][2][3]
Canonical SMILES	COC1=C(C=CC(=C1)C2=CC(=O)C3=C(C(=C(C(=C3O2)OC)OC)O)O)O	[3]
InChI Key	BAIRXMVFPKLWSE-UHFFFAOYSA-N	[2][3]

Physicochemical Properties

The physicochemical properties of a compound are critical for drug development, influencing its solubility, absorption, distribution, metabolism, and excretion (ADME). The available experimental and computed data for **Thymonin** are summarized below.

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Property	Value	Method
Physical Description	Solid	Human Metabolome Database[1]
Melting Point	225 - 226 °C	Human Metabolome Database[1]
LogP (Octanol/Water)	2.6	Computed (XLogP3)[1]
Solubility	Not experimentally determined. Flavonoids are generally poorly soluble in water but soluble in organic solvents like DMSO and ethanol.	General Flavonoid Properties
pKa (Acid Dissociation Constant)	Not experimentally determined. Flavonoids typically possess weakly acidic hydroxyl groups.	General Flavonoid Properties[4]

Note: Specific experimental data for Solubility, pKa, and LogP for **Thymonin** are not readily available in the surveyed literature. The LogP value is a computational prediction.

Experimental Protocols

Detailed methodologies are essential for the verification and extension of scientific findings.

Melting Point Determination (General Protocol)

The melting point of **Thymonin** (225-226 °C) was likely determined using a standard capillary method. A general protocol for this technique is as follows:

- Sample Preparation: A small amount of pure, dry **Thymonin** powder is finely crushed. The open end of a glass capillary tube is tapped into the powder to collect a small plug of the material. The tube is then inverted and tapped gently or dropped through a long glass tube to pack the solid into the closed end, aiming for a sample height of 2-3 mm.[5]
- Apparatus Setup: The packed capillary tube is placed in a melting point apparatus (e.g., a Mel-Temp or Thiele tube).[6][7] If using a manual device, the capillary is attached to a

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thermometer.

- Heating: The apparatus is heated rapidly to a temperature approximately 15-20°C below the expected melting point.

- Measurement: The heating rate is then reduced to a slow rate (approx. 1-2°C per minute) to ensure thermal equilibrium.[6] The temperature at which the first droplet of liquid appears is recorded as the start of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range.[5] For a pure substance like **Thymonin**, this range is expected to be narrow.

GPR35 Agonist Activity Assay (Tango β-arrestin Recruitment Assay)

The identification of **Thymonin** as a GPR35 agonist with a half-maximal effective concentration (EC_{50}) of 8.41 µM was reported by Nakashima et al. (2023).[8] While the specific materials and methods of that study are not publicly accessible, the protocol would be based on a standardized β-arrestin recruitment assay, such as the Tango GPCR Assay. The general workflow is as follows:

- Cell Line and Reagents: A suitable host cell line (e.g., HTLA or U2OS cells) that does not endogenously express GPR35 is used.[9] These cells are engineered to co-express two constructs:
  - The GPR35 receptor fused to a transcription factor (e.g., TEV protease cleavage site followed by tTA).
  - A β-arrestin2 protein fused to a protease (e.g., TEV protease).[10]
  - A reporter gene (e.g., Luciferase) under the control of a promoter responsive to the cleaved transcription factor.
- Assay Execution:
  - The engineered cells are plated in a multi-well format (e.g., 96-well plate) and incubated.

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- Cells are treated with various concentrations of pure **Thymonin** (typically dissolved in DMSO and then diluted in assay buffer).
- The plate is incubated to allow for receptor activation and subsequent signaling.

- Mechanism of Detection:
  - If **Thymonin** (the agonist) binds to the GPR35 receptor, it induces a conformational change.
  - This change promotes the recruitment of the β-arrestin2-protease fusion protein to the receptor.
  - The proximity of the protease to the receptor cleaves the transcription factor from the receptor's C-terminus.
  - The freed transcription factor translocates to the nucleus and drives the expression of the luciferase reporter gene.
- Data Acquisition and Analysis:
  - After incubation, a luciferase substrate is added to the wells.
  - The resulting luminescence, which is proportional to the degree of β-arrestin recruitment, is measured using a luminometer.
  - The data is plotted as luminescence signal versus **Thymonin** concentration. A dose-response curve is generated, from which the EC_{50} value (the concentration of agonist that gives half-maximal response) is calculated.

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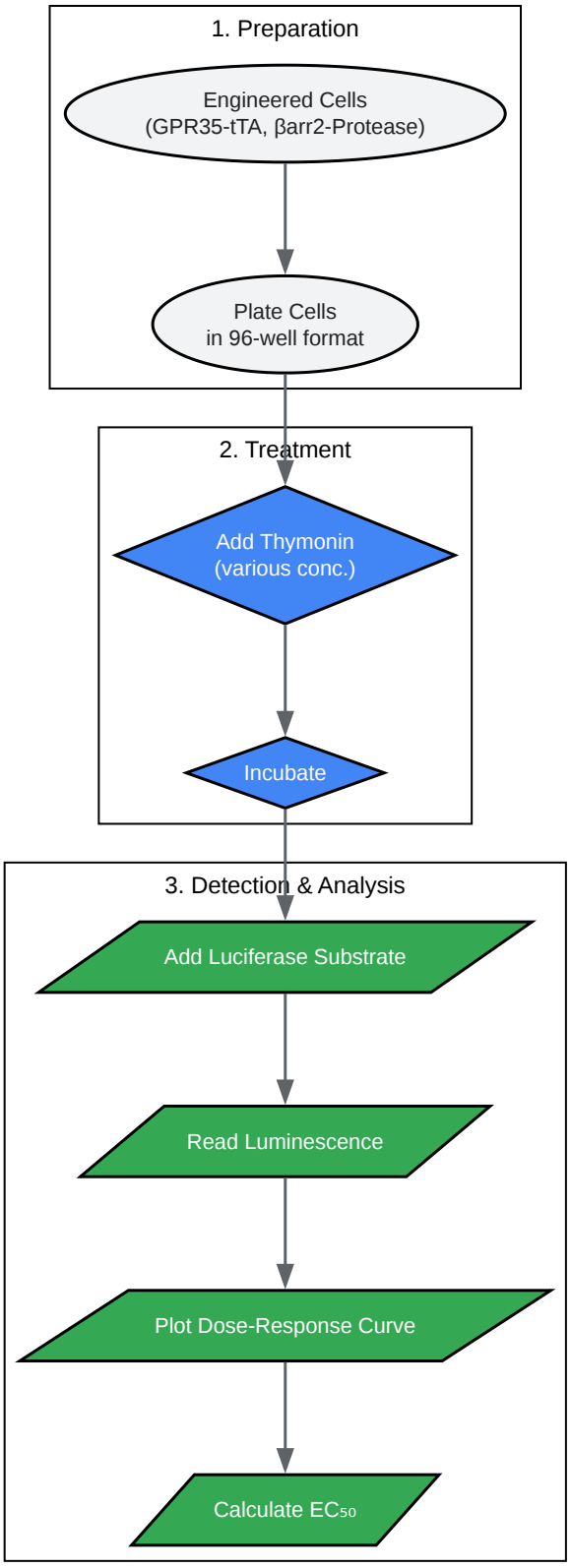

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Caption: Experimental workflow for the GPR35 β-arrestin recruitment assay.

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Biological Activity and Signaling Pathways

Thymonin has been identified as a potent and specific agonist for GPR35, an orphan G protein-coupled receptor predominantly expressed in immune cells and the gastrointestinal tract.[8] GPR35 activation is linked to antioxidant and anti-inflammatory effects.

Upon agonist binding, GPR35 can signal through multiple downstream pathways. The primary pathways involve the coupling to Gα protein subunits (predominantly Gαi/o and Gα13) and a G protein-independent pathway mediated by β-arrestin.

- Gαi/o Pathway: Activation of this pathway typically leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular levels of cyclic AMP (cAMP).
- Gα13 Pathway: Coupling to Gα13 activates RhoA signaling, which plays a critical role in cytoskeleton reorganization and cell migration.
- β-arrestin Pathway: Recruitment of β-arrestin not only desensitizes the G-protein signal but also initiates its own signaling cascades, which can be linked to the activation of kinases like ERK1/2.

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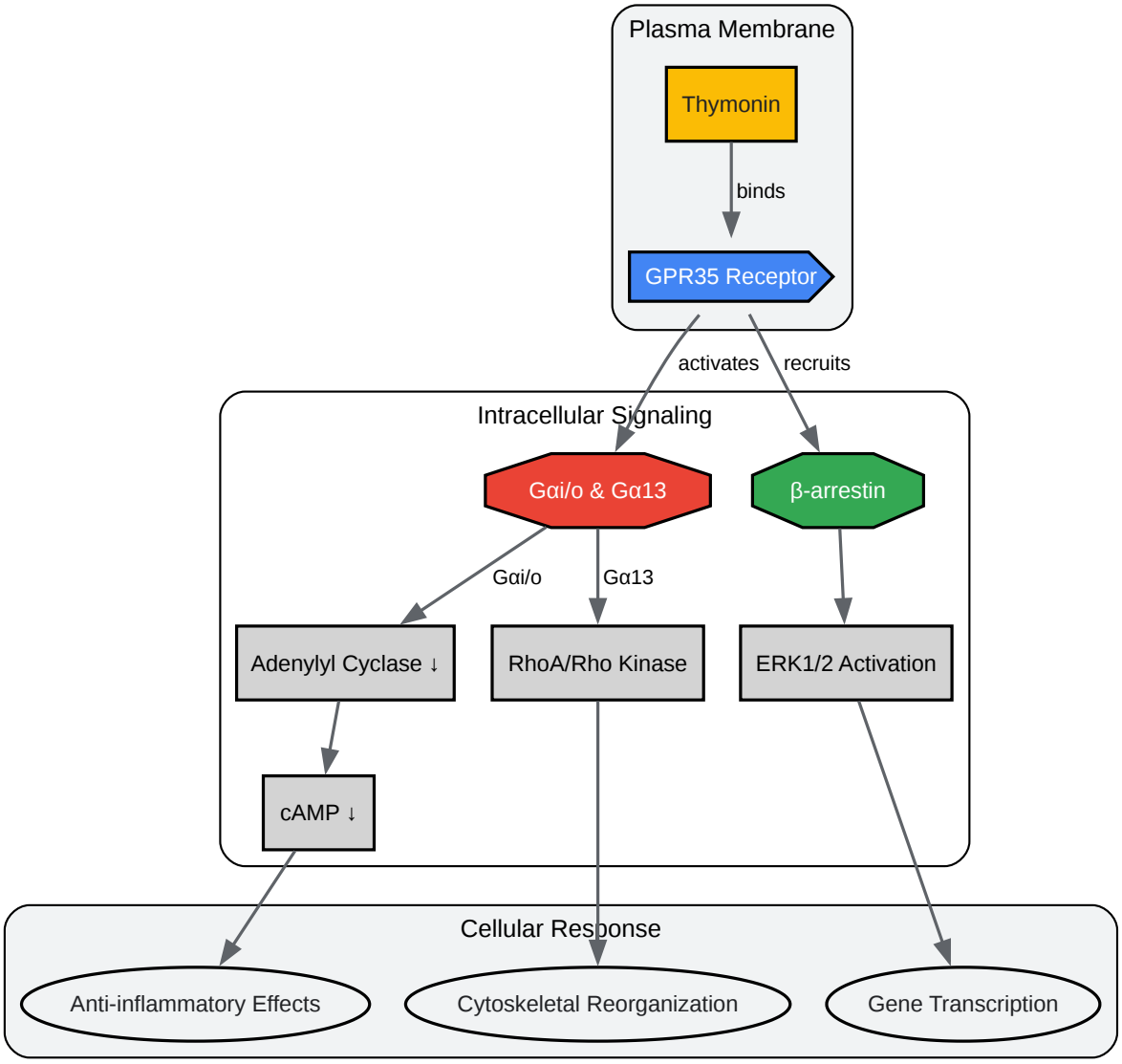

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Caption: Simplified signaling pathways activated by **Thymonin** via the GPR35 receptor.

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References

- 1. Mucroflavone B | C18H16O8 | CID 442662 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Thymonin|CAS 76844-67-2|For Research Use [benchchem.com]
- 3. Buy Thymonin | 76844-67-2 [smolecule.com]
- 4. mdpi.com [mdpi.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. SSERC | Melting point determination [sserc.org.uk]
- 8. Eriodictyol and thymonin act as GPR35 agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Measurement of β-Arrestin Recruitment at GPCRs Using the Tango Assay - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Pure Thymonin]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152083/docs#technical-guide-physicochemical-properties-of-pure-thymonin]

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